

Physical and chemical properties of Reactive Black 1

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An In-depth Technical Guide to the Physical and Chemical Properties of C.I. Reactive Black 1

This technical guide provides a comprehensive overview of the core physical and chemical properties of C.I. **Reactive Black 1** (CAS No. 12236-77-0), a significant dye in the textile industry. The information is tailored for researchers, scientists, and professionals requiring detailed technical data and standardized experimental protocols.

Chemical Identity and Structure

C.I. **Reactive Black 1** is a metal-complex reactive dye.[1] Its structure is characterized by a single azo group (-N=N-) which acts as the chromophore, responsible for its color.[1] The presence of a cobalt and chromium metal complex enhances the dye's stability and fastness properties.[1] The reactive group is a monochlorotriazine, which allows the dye to form a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions.

Table 1: Chemical Identification of C.I. Reactive Black 1



Identifier	Value	
C.I. Name	Reactive Black 1	
C.I. Number	17916[1]	
CAS Registry Number	12236-77-0[1]	
Molecular Formula	C23H13CIN8Na2O10S2[1]	
Molecular Weight	706.96 g/mol [1]	
Chemical Class	Monoazo, Metal Complex[1]	

Physical and Chemical Properties

Reactive Black 1 is typically supplied as a dark brown to black powder.[1] It exhibits moderate solubility in water, which is crucial for its application in aqueous dyeing processes.[1] Its chemical behavior is characterized by color changes in the presence of strong acids.[1]

Table 2: Physical and Chemical Properties of C.I.

Reactive Black 1

Property	Description	
Physical Appearance	Dark brown to black, evenly distributed powder[1]	
Solubility in Water	70 g/L at 50°C[1]	
Behavior in Strong H ₂ SO ₄	Dissolves to form a blue solution, which turns purple upon dilution[1]	
Behavior in HCI & NaOH	Exhibits color changes[1]	

Performance and Fastness Properties

The performance of a reactive dye is primarily assessed by its fastness properties, which indicate the resistance of the color to various external factors like washing, light, and rubbing. **Reactive Black 1** generally demonstrates good to excellent fastness, making it suitable for dyeing cotton, hemp, polyamide, and viscose fabrics.[1]



Table 3: Fastness Properties of C.I. Reactive Black 1

Fastness Test	- Fading Rating	Staining Rating
Light Fastness (ISO)	6	-
Soaping (100°C)	5[1]	4-5[1]
Perspiration	3-4 (slight green shift)[1]	4-5[1]
Oxygen Bleaching	4-5[1]	4-5[1]
(Ratings are based on a 1-5 scale, where 5 indicates the highest fastness.)		

Experimental ProtocolsSynthesis Workflow

The manufacturing of **Reactive Black 1** is a multi-step chemical synthesis process involving diazotization, coupling, condensation, and metal complexation.[1]

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References

- 1. Reactive Black 1 (12236-77-0) for sale [vulcanchem.com]
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